

Technical Support Center: Identifying and Mitigating T-705RTP Resistance Mutations

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: T-705RTP
CAS No.: 740790-94-7
Cat. No.: B155376

[Get Quote](#)

Welcome to the technical support center for researchers, scientists, and drug development professionals working with the antiviral agent Favipiravir (T-705). This guide is designed to provide in-depth technical assistance, field-proven insights, and robust protocols to help you navigate the complexities of identifying and mitigating resistance to its active form, T-705 ribosyl triphosphate (**T-705RTP**).

This center is structured to provide direct answers and solutions to challenges you may encounter during your research. It is divided into three main sections:

- Part 1: Frequently Asked Questions (FAQs): Quick answers to common questions about **T-705RTP**, its mechanism, and resistance.
- Part 2: Troubleshooting Guides: Detailed Q&A-formatted guides to address specific issues you might encounter during key experimental workflows.
- Part 3: Methodologies and Protocols: Step-by-step instructions for essential experiments, including viral sequencing and phenotypic resistance assays.

We will explore the causality behind experimental choices, provide self-validating protocols, and ground all information in authoritative scientific literature.

Part 1: Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **T-705RTP**?

A1: Favipiravir (T-705) is a prodrug that is converted intracellularly by host enzymes into its active form, T-705 ribosyl triphosphate (**T-705RTP**).^{[1][2]} **T-705RTP** functions as a purine nucleotide analog, competitively inhibiting the viral RNA-dependent RNA polymerase (RdRp) of many RNA viruses, including influenza.^{[1][3][4]} It is incorporated into the nascent viral RNA strand, where it can act as a chain terminator, preventing further elongation.^{[1][3]} Additionally, it is known to induce lethal mutagenesis, increasing the frequency of G-to-A and C-to-U transition mutations in the viral genome, leading to non-viable viral progeny.^[5]

Q2: What are the most well-characterized resistance mutations to **T-705RTP** in influenza A virus?

A2: The most robustly characterized resistance profile in influenza A virus involves a combination of two mutations in the RdRp complex.^{[6][7][8][9][10]}

- A primary mutation, K229R in the PB1 subunit, is directly responsible for conferring resistance.^{[6][7][8][9][10]}
- This K229R mutation, however, comes at a significant cost to viral fitness, reducing the polymerase's activity.^{[6][7][8][10]} This fitness cost is often compensated for by a secondary mutation, P653L in the PA subunit, which restores polymerase activity without negating the resistance conferred by the PB1 mutation.^{[6][7][8][10]}

Q3: Can viruses other than influenza develop resistance to Favipiravir?

A3: Yes, the potential for resistance exists across other susceptible RNA viruses. The K229R mutation in influenza's PB1 subunit occurs in a highly conserved region of the RdRp known as motif F.^{[6][7][10]} This suggests that other RNA viruses could acquire resistance through similar mutations in their respective RdRp motif F.^{[6][7][10]} For instance, a K291R mutation in the nsP4 (RdRp) of Chikungunya virus has been identified as conferring resistance to favipiravir.^[7]

Q4: What is the rationale for using combination therapy with Favipiravir?

A4: Combination therapy is a key strategy to enhance antiviral efficacy and prevent or delay the emergence of drug-resistant viruses.[8][11] By targeting different viral processes simultaneously (e.g., RNA polymerization with Favipiravir and viral release with a neuraminidase inhibitor like oseltamivir), the virus must acquire multiple, independent mutations to overcome both drugs.[8][12] This is statistically far less likely than acquiring a single resistance mutation. Studies have shown synergistic effects when combining favipiravir with oseltamivir or monoclonal antibodies, leading to improved outcomes in animal models.[8][10][13]

Part 2: Troubleshooting Guides

This section addresses specific problems in a question-and-answer format to help you troubleshoot your experiments.

Guide 1: In Vitro Resistance Selection & Passaging

Q: I have been passaging influenza virus in the presence of sub-lethal concentrations of Favipiravir for multiple passages, but sequencing of the polymerase genes does not reveal the K229R mutation. What could be the reason?

A: This is a common challenge. Several factors could be at play:

- **Insufficient Drug Pressure:** The concentration of Favipiravir may be too low to provide a strong selective advantage for the K229R mutant. The fitness cost of this mutation is high, so without sufficient pressure, wild-type virus will outcompete it. Consider gradually increasing the drug concentration with each passage.
- **Low Initial Frequency:** The K229R mutation may not pre-exist in your initial viral population or may be present at a frequency below the detection limit of your sequencing method. Large population sizes and a degree of viral replication are necessary for such mutations to arise spontaneously.
- **Viral Strain and Genetic Background:** The fitness cost of the K229R mutation and the compensatory effect of P653L can vary depending on the genetic background of the

influenza strain.^[14] Some strains may be less permissive to this mutation, or alternative, less-fit resistance pathways may be explored by the virus first.

- **Passaging Conditions:** Ensure your multiplicity of infection (MOI) is low enough (e.g., 0.002) to allow for multiple rounds of replication and competition within each passage.^[13] Also, confirm the stability and activity of your Favipiravir stock solution.

Guide 2: Genotypic Analysis (Sanger & Next-Generation Sequencing)

Q: My Sanger sequencing results for the PB1 gene show overlapping peaks (double sequence) starting from the beginning of the trace. What is the issue?

A: This "mixed template" issue is a classic sequencing problem.^[15]

- **Cause:** The most likely cause is that your viral sample is not clonal. You are sequencing a mixed population of viruses, potentially containing both wild-type and mutant sequences. This can also occur if you accidentally pick two viral plaques for amplification or if your PCR primers have more than one binding site on the template.^{[15][16]}
- **Solution:** Before sequencing, ensure you have a pure, clonal viral stock. This is typically achieved by performing at least two or three rounds of plaque purification. If you are sequencing from a PCR product, verify the specificity of your primers using tools like BLAST and ensure you see a single, clean band of the correct size on an agarose gel before proceeding.^[17]

Q: I am using Next-Generation Sequencing (NGS) to detect low-frequency resistance mutations, but I am concerned about distinguishing true variants from sequencing errors. How can I increase confidence in my results?

A: This is a critical consideration for NGS data analysis.

- **Cause:** Standard NGS workflows have error rates that can be similar in magnitude to very low-frequency mutations, leading to false positives.^[18]
- **Solutions:**

- **Quality Control (QC):** Rigorous QC is essential. Use tools to trim low-quality bases and remove adapter sequences. Filter out reads that do not meet quality thresholds.[\[7\]](#)[\[19\]](#)
- **Increase Sequencing Depth:** To confidently call a low-frequency variant (e.g., at 1% frequency), you need very high sequencing coverage (e.g., >10,000x).[\[5\]](#)
- **Use Unique Molecular Identifiers (UMIs):** Incorporating UMIs (also known as molecular barcodes) during the reverse transcription step allows you to computationally group all reads that originated from a single RNA molecule. By building a consensus sequence from these reads, you can effectively filter out PCR and sequencing errors, dramatically improving the accuracy of low-frequency variant calling.[\[20\]](#)
- **Bioinformatic Pipelines:** Utilize variant-calling algorithms designed for low-frequency detection, such as LoFreq. These tools often incorporate base quality scores and other metrics to distinguish true variants from noise.[\[21\]](#) It's also crucial to filter out variants that show strand bias or appear systemically across unrelated samples, as these are likely artifacts.[\[22\]](#)

Guide 3: Phenotypic Assays (Plaque Reduction & Minigenome)

Q: My plaque reduction assay results show high variability in EC50 values between experiments. How can I improve consistency?

A: Variability in cell-based assays is common but can be managed.

- **Cause:** Inconsistent results can stem from variations in cell health, virus titer, compound concentration, or technical execution.[\[2\]](#)[\[8\]](#)
- **Solutions:**
 - **Cell Monolayer Consistency:** Ensure your cell monolayers (e.g., MDCK cells) are uniformly confluent (typically 95-100%) at the time of infection. Use cells from a consistent, low passage number.[\[4\]](#)
 - **Accurate Virus Titer:** Use a precisely titrated virus stock for each experiment. An excessively high MOI can overwhelm the drug's effect, while a very low MOI can lead to

inconsistent plaque formation.[2]

- Compound Handling: Prepare fresh serial dilutions of Favipiravir for each experiment from a validated stock solution. Ensure thorough mixing at each dilution step.
- Technical Precision: Pay close attention to incubation times, inoculum volumes, and washing steps. When using a semi-solid overlay like Avicel or agarose, ensure the temperature and concentration are consistent to avoid damaging the cell monolayer.[11]
- Standardize Data Analysis: Use a consistent method for calculating EC50 values, such as a four-parameter logistic model. Ensure you have data points both above and below the 50% inhibition mark for accurate curve fitting.[23]

Q: I've set up a minigenome assay to test the activity of a putative resistant polymerase, but I'm getting very low or no luciferase signal, even with the wild-type control.

A: A lack of signal in a minigenome assay points to a fundamental issue with one of the system's components.

- Cause: This could be due to poor transfection efficiency, incorrect plasmid ratios, degraded plasmids, or issues with the reporter system itself.
- Solutions:
 - Transfection Efficiency: Optimize your transfection protocol for the cell line you are using (e.g., 293T cells). Include a positive control plasmid (e.g., expressing GFP or Renilla luciferase from a constitutive promoter) to verify transfection efficiency.
 - Plasmid Quality and Ratio: Use high-quality, endotoxin-free plasmid preparations. The relative amounts of the plasmids encoding the polymerase subunits (PB1, PB2, PA) and NP are critical for functional RNP complex formation. Titrate the ratios of these plasmids to find the optimal balance for your system.[24]
 - Cell Health: Ensure cells are healthy and not overgrown at the time of transfection.
 - Reporter System Integrity: Verify that your luciferase reporter plasmid is correct and that the luciferase assay reagents are active. Run a control with a constitutively expressing

luciferase plasmid to check the reagents.

- Negative Controls: One common issue in minigenome systems is the potential for plasmid-derived expression to interfere with results. Using a control where a key component, like the L (polymerase) protein, is omitted can help confirm that the observed signal is dependent on a functional viral polymerase complex.[\[25\]](#)

Part 3: Methodologies and Protocols

This section provides detailed, step-by-step protocols for core experimental workflows.

Protocol 1: Genotypic Analysis of Influenza RdRp via RT-PCR and Sanger Sequencing

This protocol is designed to amplify and sequence the key resistance-conferring regions of the influenza A PB1 and PA genes from viral RNA.

1. Viral RNA Extraction

- Extract viral RNA from cell culture supernatant or clinical samples using a commercial kit (e.g., QIAamp Viral RNA Mini Kit) according to the manufacturer's instructions.
- Elute the RNA in nuclease-free water and store at -80°C.

2. One-Step RT-PCR

- Set up the reaction on ice. Use a high-fidelity one-step RT-PCR kit (e.g., SuperScript III One-Step RT-PCR System with Platinum Taq High Fidelity).
- Prepare a master mix per reaction:

Reagent	Volume (μL)	Final Concentration
2X Reaction Mix	12.5	1X
Forward Primer (10 μM)	1.0	0.4 μM
Reverse Primer (10 μM)	1.0	0.4 μM
SuperScript III/Platinum Taq	0.5	-
Nuclease-Free Water	5.0	-

| Total Master Mix | 20.0 | |

- Primer Design Note: Design primers to amplify the regions containing the codons of interest (e.g., PB1 codon 229, PA codon 653). A typical amplicon size for Sanger sequencing is 500-800 bp.
- Aliquot 20 μL of master mix into PCR tubes.
- Add 5 μL of template viral RNA to each tube. Include a no-template control (NTC) using nuclease-free water.
- Program the thermal cycler:[26][27]
 - cDNA Synthesis: 50°C for 30 min
 - Denaturation: 94°C for 2 min
 - PCR Cycling (40 cycles):
 - 94°C for 15 sec
 - 55°C for 30 sec (adjust annealing temperature based on primer T_m)
 - 68°C for 1 min/kb
 - Final Extension: 68°C for 5 min
 - Hold: 4°C

3. Amplicon Verification

- Run 5 µL of the PCR product on a 1% agarose gel to confirm a single band of the expected size.

4. PCR Product Cleanup

- Purify the remaining PCR product using a column-based cleanup kit or enzymatic treatment (e.g., ExoSAP-IT) to remove unincorporated primers and dNTPs.

5. Sanger Sequencing

- Submit the purified PCR product along with the forward and/or reverse sequencing primers to a sequencing facility.
- Analyze the returned .ab1 trace files using software like 4Peaks, SnapGene Viewer, or FinchTV.[\[28\]](#) Carefully inspect the chromatogram at the codon of interest for any evidence of mixed bases, which would indicate a mixed viral population.

Protocol 2: Phenotypic Characterization via Plaque Reduction Assay

This assay determines the concentration of Favipiravir required to reduce the number of plaques by 50% (EC50).

1. Cell Seeding (Day 1)

- Seed 6-well plates with MDCK cells at a density that will result in a 95-100% confluent monolayer on Day 2 (e.g., 1×10^6 cells/well).
- Incubate overnight at 37°C with 5% CO₂.

2. Infection and Treatment (Day 2)

- Prepare 2-fold serial dilutions of Favipiravir in virus growth medium (e.g., DMEM with 1 µg/mL TPCK-trypsin and no FBS). Prepare enough for duplicate or triplicate wells. Include a "no drug" virus control.
- Prepare a dilution of your viral stock calculated to produce 20-100 plaques per well.

- Aspirate the growth medium from the MDCK cells and wash once with sterile PBS.
- Inoculate each well with 200 μ L of the diluted virus.
- Incubate for 1 hour at 37°C to allow for viral adsorption, gently rocking the plates every 15 minutes.
- Aspirate the virus inoculum.
- Add 2 mL of the corresponding Favipiravir dilution (or virus control medium) to each well.

3. Overlay and Incubation (Day 2)

- Overlay the cells with 2 mL of a semi-solid medium containing the same concentration of Favipiravir. A common overlay is 1:1 mixture of 2.4% Avicel (RC-581) and 2X DMEM supplemented with TPCK-trypsin.
- Incubate the plates for 48-72 hours at 37°C until plaques are visible.

4. Staining and Counting (Day 4-5)

- Gently remove the overlay.
- Fix the cells with 1 mL of 10% neutral buffered formalin for at least 30 minutes.
- Remove the formalin and stain the monolayer with 1 mL of 1% crystal violet solution for 5-10 minutes.
- Gently wash the wells with water and allow them to dry.
- Count the plaques in each well.

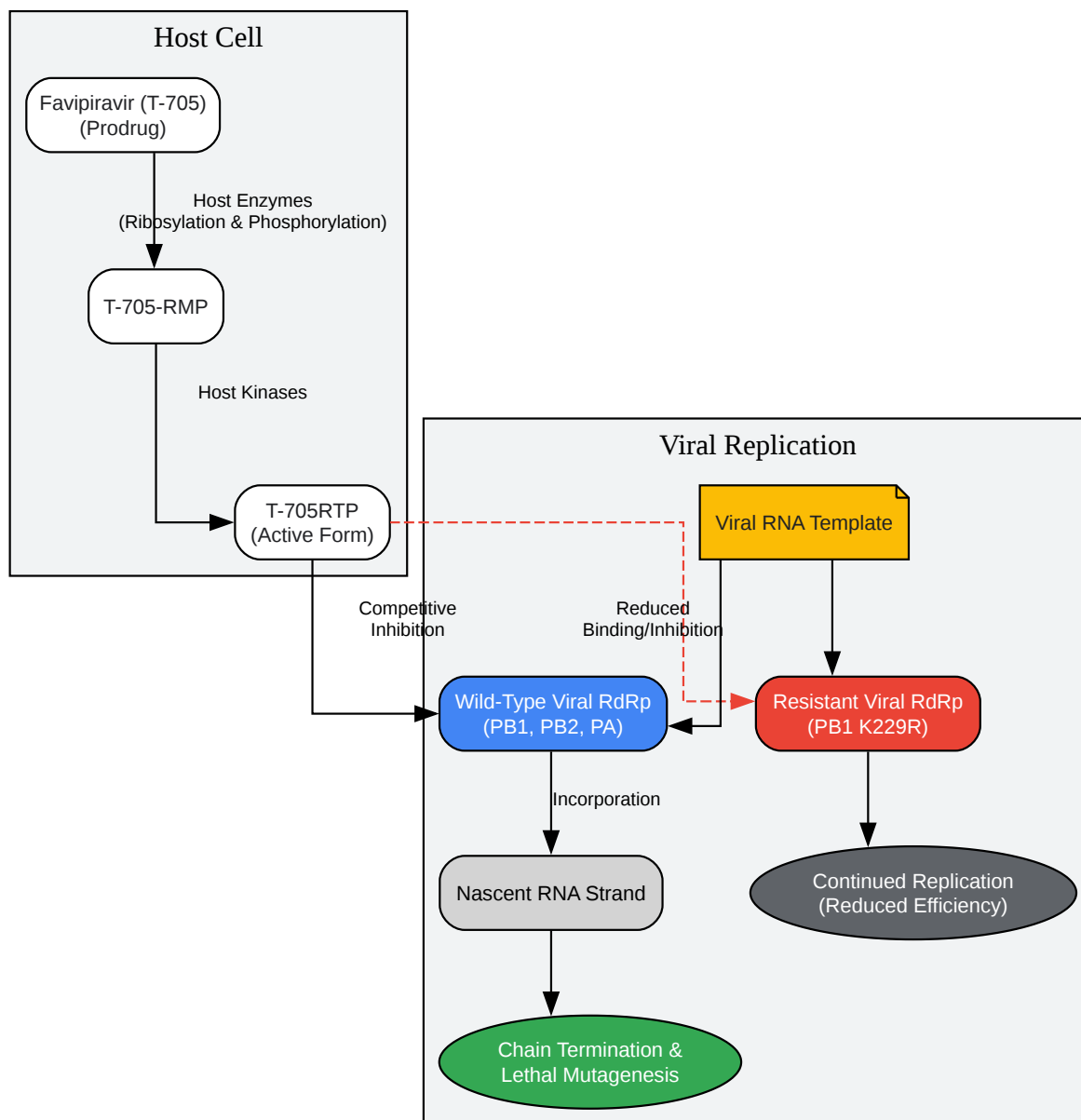
5. Data Analysis

- Calculate the percentage of plaque inhibition for each drug concentration relative to the virus control wells.

- Plot the percent inhibition versus the log of the drug concentration and fit the data to a non-linear regression curve (dose-response, variable slope) to determine the EC50 value.

Visualizations and Data

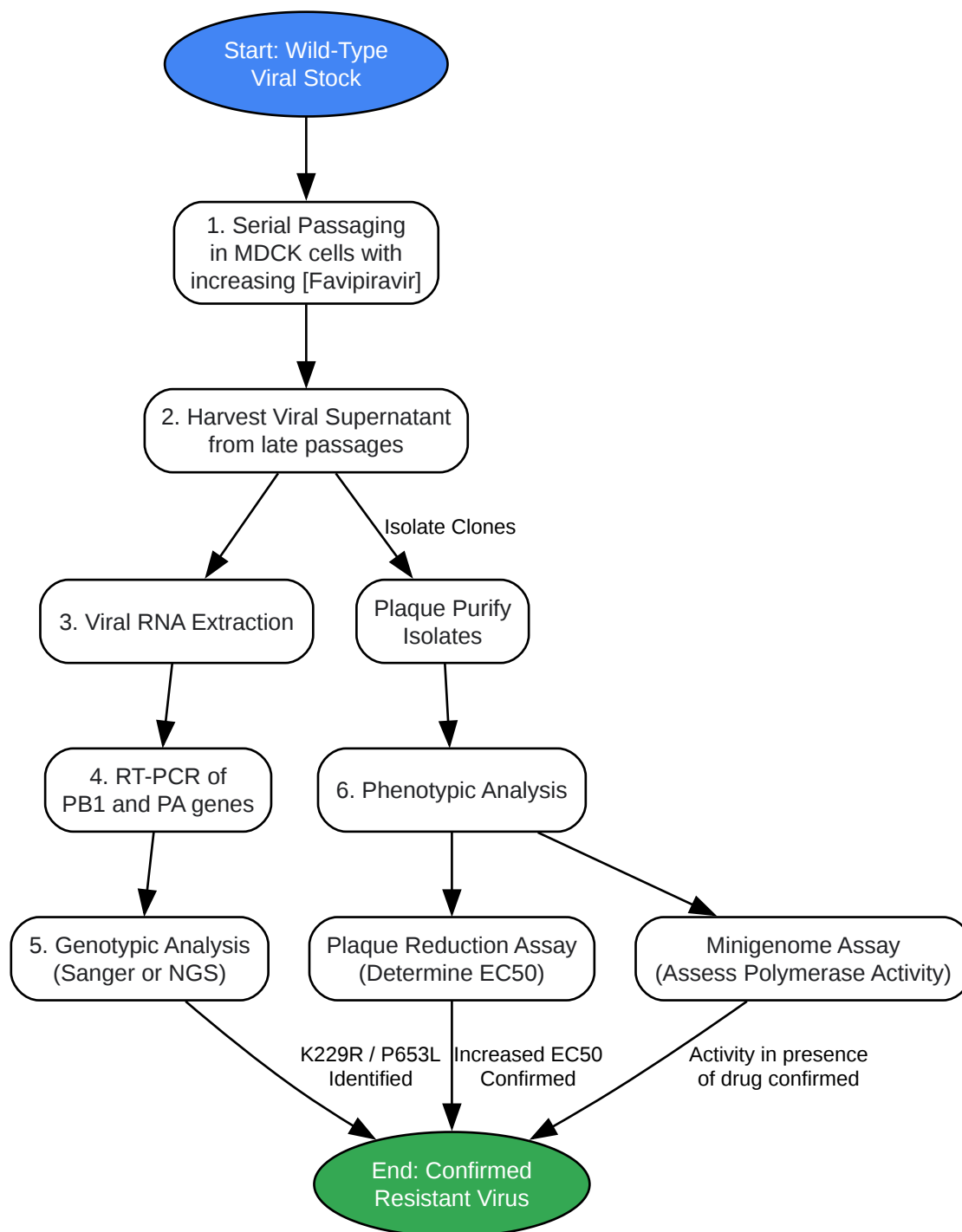
The following diagram illustrates the intracellular activation of Favipiravir and how the K229R mutation in the viral RdRp confers resistance.



[Click to download full resolution via product page](#)

Caption: Mechanism of **T-705RTP** action and resistance.

This workflow outlines the process from in vitro selection to genotypic and phenotypic confirmation of resistance.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for resistance identification.

The following table summarizes representative 50% effective concentration (EC50) values of Favipiravir against various influenza viruses in MDCK cells, as determined by plaque reduction assays. Note that values can vary based on specific experimental conditions.

Virus Strain	Subtype	Resistance Status	EC50 (μM)	Reference
A/South Dakota/03/2008	swH1N1	Wild-Type	0.83 ± 0.06	[3]
A/Texas/14/2008	swH1N1	Wild-Type	4.52 ± 0.06	[3]
B/Memphis/20/96	Yamagata Lineage	Wild-Type	3.88 ± 0.64	[6]
B/Memphis/20/96	Yamagata Lineage	Oseltamivir-Resistant (R152K)	8.93 ± 1.92	[6]
A(H1N1)pdm09	H1N1	Wild-Type	~0.19 - 2.0	[3]
Avian H5N1	H5N1	Wild-Type	~0.2 - 1.0	[7]

Section on Mitigating Resistance

1. Combination Therapy

The primary strategy to mitigate the development of resistance is through combination therapy.

- Favipiravir + Neuraminidase Inhibitors (e.g., Oseltamivir): This is the most studied combination. By targeting both the RdRp (replication) and the neuraminidase (viral release), it creates two separate hurdles for the virus. In vivo studies have demonstrated synergistic effects, improving survival rates in mice even with suboptimal doses of each drug.[8][10]
- Favipiravir + Monoclonal Antibodies (mAbs): A promising approach involves combining Favipiravir with mAbs that target conserved regions of the hemagglutinin (HA) protein, such as the stem or the receptor-binding site (RBS). A triple combination of Favipiravir plus anti-stem and anti-RBS mAbs was shown to completely clear influenza virus in an

immunocompromised mouse model, a feat that monotherapy or dual-therapy could not achieve.[13]

2. Development of Next-Generation Inhibitors

The identification of the K229R resistance mutation provides a structural basis for designing new inhibitors that can evade this mechanism.

- **Structure-Based Drug Design:** With the known structure of the influenza RdRp, new favipiravir analogs or novel chemical scaffolds can be designed to bind to the active site in a way that is not disrupted by the lysine-to-arginine substitution at position 229.[29][30] This could involve designing compounds that make critical contacts with other, more conserved residues in the active site or that bind to allosteric sites, inhibiting polymerase function through a different mechanism.[29][30]
- **Targeting Different Polymerase Subunits:** Developing inhibitors that target the PB2 or PA subunits of the polymerase complex offers an alternative to targeting PB1, diversifying the therapeutic arsenal and providing new options for combination regimens.

References

- Sleeman, K., et al. (2010). In Vitro Antiviral Activity of Favipiravir (T-705) against Drug-Resistant Influenza and 2009 A(H1N1) Viruses. *Antimicrobial Agents and Chemotherapy*. Available at: [\[Link\]](#)
- Yin, J., et al. (2020). Effectiveness of favipiravir (T-705) against wild-type and oseltamivir-resistant influenza B virus in mice. *Microbes and Infection*. Available at: [\[Link\]](#)
- Mishin, V. P., et al. (2022). Favipiravir and Its Structural Analogs: Antiviral Activity and Synthesis Methods. *Acta Naturae*. Available at: [\[Link\]](#)
- Iida, S., et al. (2020). Triple combination therapy of favipiravir plus two monoclonal antibodies eradicates influenza virus from nude mice. *Communications Biology*. Available at: [\[Link\]](#)
- Smee, D. F., et al. (2013). Synergistic combinations of favipiravir and oseltamivir against wild-type pandemic and oseltamivir-resistant influenza A virus infections in mice. *Future*

Virology. Available at: [\[Link\]](#)

- Furuta, Y., et al. (2005). Mechanism of Action of T-705 against Influenza Virus. Antimicrobial Agents and Chemotherapy. Available at: [\[Link\]](#)
- Jin, Z., et al. (2013). Mechanism of Action of T-705 Ribosyl Triphosphate against Influenza Virus RNA Polymerase. Antimicrobial Agents and Chemotherapy. Available at: [\[Link\]](#)
- Ortega-Prieto, A. M., et al. (2017). The Combined Effect of Oseltamivir and Favipiravir on Influenza A Virus Evolution. Journal of Virology. Available at: [\[Link\]](#)
- Bhardwaj, V., et al. (2022). A hypothesis on designing strategy of effective RdRp inhibitors for the treatment of SARS-CoV-2. Journal of Biomolecular Structure and Dynamics. Available at: [\[Link\]](#)
- Technology Networks. (2021). 8 Tips for Improving Your NGS Libraries. Available at: [\[Link\]](#)
- Häivälä, E. (2024). Troubleshooting the Workflow of a Next-Generation Sequencing Library Preparation. Theseus. Available at: [\[Link\]](#)
- Uraki, R., et al. (2021). Favipiravir-resistant influenza A virus shows potential for transmission. PLOS Pathogens. Available at: [\[Link\]](#)
- Singh, R., et al. (2021). Drug design strategies to avoid resistance in direct-acting antivirals and beyond. Current Opinion in Virology. Available at: [\[Link\]](#)
- La Rocca, R., et al. (2020). Targeting the RdRp of Emerging RNA Viruses: The Structure-Based Drug Design Challenge. Viruses. Available at: [\[Link\]](#)
- Medscape. (2019). Two Drugs Better Than One for Severe Influenza. Available at: [\[Link\]](#)
- Goldhill, D. H., et al. (2018). The mechanism of resistance to favipiravir in influenza. Proceedings of the National Academy of Sciences. Available at: [\[Link\]](#)
- MacLean, D. (2015). A simple method to distinguish low frequency variants from Illumina sequence errors. Virological.org. Available at: [\[Link\]](#)

- Wawina-Bokalanga, T., et al. (2022). A general approach to identify low-frequency variants within influenza samples collected during routine surveillance. Virus Evolution. Available at: [\[Link\]](#)
- Goldhill, D. H., et al. (2018). The mechanism of resistance to favipiravir in influenza. PNAS. Available at: [\[Link\]](#)
- Wang, Y., et al. (2022). Favipiravir Treatment of Uncomplicated Influenza in Adults: Results of Two Phase 3, Randomized, Double-Blind, Placebo-Controlled Trials. The Journal of Infectious Diseases. Available at: [\[Link\]](#)
- World Health Organization. (2018). WHO information for the molecular detection of influenza viruses. Available at: [\[Link\]](#)
- Baz, M., et al. (2018). Combination Therapy with Oseltamivir and Favipiravir Delays Mortality but Does Not Prevent Oseltamivir Resistance in Immunodeficient Mice Infected with Pandemic A(H1N1) Influenza Virus. Viruses. Available at: [\[Link\]](#)
- Baranovich, T., et al. (2013). T-705 (Favipiravir) Induces Lethal Mutagenesis in Influenza A H1N1 Viruses in Vitro. Journal of Virology. Available at: [\[Link\]](#)
- World Health Organization. (n.d.). WHO information for the molecular detection of influenza viruses. Available at: [\[Link\]](#)
- MGH DNA Core. (n.d.). Sanger DNA Sequencing: Troubleshooting. Available at: [\[Link\]](#)
- Adebayo, B. I., et al. (2024). Advances In SARS-COV-2 RdRp Inhibitors: A 2023-2024 Literature Review. Infectious Diseases and Herbal Medicine. Available at: [\[Link\]](#)
- GENEWIZ. (n.d.). Solutions Guide for Sanger Sequencing Poor Quality Description Troubleshooting. Available at: [\[Link\]](#)
- Smee, D. F., et al. (2010). Effects of the Combination of Favipiravir (T-705) and Oseltamivir on Influenza A Virus Infections in Mice. Antimicrobial Agents and Chemotherapy. Available at: [\[Link\]](#)

- Liu, Y., et al. (2022). Rescuing low frequency variants within intra-host viral populations directly from Oxford Nanopore sequencing data. Nature Communications. Available at: [\[Link\]](#)
- Watt, A., et al. (2014). MINIGENOMES, TRANSCRIPTION AND REPLICATION COMPETENT VIRUS-LIKE PARTICLES AND BEYOND: REVERSE GENETICS SYSTEMS FOR FILOVIRUSES AND OTHER NEGATIVE STRANDED HEMORRHAGIC FEVER VIRUSES. Viruses. Available at: [\[Link\]](#)
- Uraki, R., et al. (2021). Favipiravir-resistant influenza A virus shows potential for transmission. PLOS Pathogens. Available at: [\[Link\]](#)
- Butler, S. L., et al. (2021). Practical updates in clinical antiviral resistance testing. Journal of Clinical Microbiology. Available at: [\[Link\]](#)
- Koper, P., et al. (2022). Favipiravir in the Battle with Respiratory Viruses. Current Medicinal Chemistry. Available at: [\[Link\]](#)
- Flowers, S. R., et al. (2024). Optimized RT-PCR Protocols for Whole Genome Amplification of Influenza A Virus for NGS v1. ResearchGate. Available at: [\[Link\]](#)
- Sebaugh, J. L. (2011). Guidelines for accurate EC50/IC50 estimation. Pharmaceutical Statistics. Available at: [\[Link\]](#)
- Chong, Y. L., et al. (2013). Simplified Large-Scale Sanger Genome Sequencing for Influenza A/H3N2 Virus. PLoS ONE. Available at: [\[Link\]](#)
- Salk, J. J., et al. (2018). Next-Generation Sequencing Methodologies To Detect Low-Frequency Mutations: “Catch Me If You Can”. Trends in Biotechnology. Available at: [\[Link\]](#)
- Delang, L., et al. (2021). Combined treatment of molnupiravir and favipiravir against SARS-CoV-2 infection: One + zero equals two? The Journal of Infectious Diseases. Available at: [\[Link\]](#)
- Addgene. (2014). 6 Tips for Analyzing and Troubleshooting Sanger Sequencing Results. Available at: [\[Link\]](#)

- The University of Edinburgh. (2009). Sanger Sequencing Troubleshooting Guide. Available at: [\[Link\]](#)
- Sleeman, K., et al. (2010). In Vitro Antiviral Activity of Favipiravir (T-705) against Drug-Resistant Influenza and 2009 A(H1N1) Viruses. Antimicrobial Agents and Chemotherapy. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. The mechanism of resistance to favipiravir in influenza - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 2. [pdf.benchchem.com](#) [\[pdf.benchchem.com\]](#)
- 3. [biocompare.com](#) [\[biocompare.com\]](#)
- 4. [researchgate.net](#) [\[researchgate.net\]](#)
- 5. Strategy and Performance Evaluation of Low-Frequency Variant Calling for SARS-CoV-2 Using Targeted Deep Illumina Sequencing - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 6. The Combined Effect of Oseltamivir and Favipiravir on Influenza A Virus Evolution - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 7. NGS Library Preparation Support—Troubleshooting | Thermo Fisher Scientific - JP [\[thermofisher.com\]](#)
- 8. Synergistic combinations of favipiravir and oseltamivir against wild-type pandemic and oseltamivir-resistant influenza A virus infections in mice - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 9. [researchportal.ukhsa.gov.uk](#) [\[researchportal.ukhsa.gov.uk\]](#)
- 10. [journals.asm.org](#) [\[journals.asm.org\]](#)
- 11. Combination Therapy with Oseltamivir and Favipiravir Delays Mortality but Does Not Prevent Oseltamivir Resistance in Immunodeficient Mice Infected with Pandemic A(H1N1) Influenza Virus - PMC [\[pmc.ncbi.nlm.nih.gov\]](#)
- 12. Two Drugs Better Than One for Severe Influenza [\[medscape.com\]](#)

- 13. Triple combination therapy of favipiravir plus two monoclonal antibodies eradicates influenza virus from nude mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Favipiravir-resistant influenza A virus shows potential for transmission - PMC [pmc.ncbi.nlm.nih.gov]
- 15. MGH DNA Core [dnacore.mgh.harvard.edu]
- 16. ucdenver.edu [ucdenver.edu]
- 17. clims4.genewiz.com [clims4.genewiz.com]
- 18. A simple method to distinguish low frequency variants from Illumina sequence errors – CVR Bioinformatics [bioinformatics.cvr.ac.uk]
- 19. How to Troubleshoot Sequencing Preparation Errors (NGS Guide) - CD Genomics [cd-genomics.com]
- 20. [PDF] Targeting the RdRp of Emerging RNA Viruses: The Structure-Based Drug Design Challenge | Semantic Scholar [semanticscholar.org]
- 21. researchgate.net [researchgate.net]
- 22. A general approach to identify low-frequency variants within influenza samples collected during routine surveillance - PMC [pmc.ncbi.nlm.nih.gov]
- 23. Guidelines for accurate EC50/IC50 estimation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. "Combinations of favipiravir and peramivir for the treatment of pandemi" by E B. Tarbet, M Maekawa et al. [digitalcommons.usu.edu]
- 25. "Effects of the combination of favipiravir (T-705) and oseltamivir on i" by Donald F. Smee, B L. Hurst et al. [digitalcommons.usu.edu]
- 26. cdn.who.int [cdn.who.int]
- 27. documents.thermofisher.com [documents.thermofisher.com]
- 28. blog.addgene.org [blog.addgene.org]
- 29. Drug design strategies to avoid resistance in direct-acting antivirals and beyond - PMC [pmc.ncbi.nlm.nih.gov]
- 30. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Technical Support Center: Identifying and Mitigating T-705RTP Resistance Mutations]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b155376/docs#technical-support-center-identifying-and-mitigating-t-705rtp-resistance-mutations>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)